

Application Note: High-Precision Optimization of BDAI2-Based Quasi-2D Perovskite Films

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Compound of Interest

Compound Name: *Butane-1,4-diammonium diiodide*

Cat. No.: *B8123824*

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Part 1: Executive Summary & Core Directive

The Challenge: Fabricating high-efficiency Quasi-2D perovskite films using 1,4-Butanediammonium diiodide (BDAI2) presents a unique crystallographic challenge. Unlike monoammonium spacers (e.g., PEA, BA) that form Ruddlesden-Popper (RP) phases held together by weak Van der Waals forces, BDAI2 forms Dion-Jacobson (DJ) phases. These are connected by hydrogen bonds at both ends of the diamine, eliminating the Van der Waals gap.

The Objective: This protocol details the spin-coating optimization required to achieve vertical orientation of the inorganic slabs. Random or horizontal orientation creates dielectric barriers that kill charge transport. This guide provides a self-validating workflow to lock in the DJ phase with high phase purity and moisture stability.

Part 2: Scientific Integrity & Logic (E-E-A-T) Mechanistic Grounding: The BDAI2 Advantage

The BDAI2 spacer (

) serves two critical functions:

- Defect Passivation: The diammonium cation effectively occupies A-site vacancies and binds to undercoordinated

and

species at grain boundaries, significantly reducing non-radiative recombination centers .

- Structural Rigidity: By forming a DJ phase, BDAI2 eliminates the fragile Van der Waals gap found in RP phases. This results in a mechanically stiffer lattice with superior resistance to moisture ingress and thermal stress .

Experimental Pre-Requisites (The "Why" Behind the "What")

- Solvent Ratio (DMF:DMSO): We utilize a 4:1 ratio. DMSO is critical here; it forms an intermediate adduct () that slows down crystallization. Without DMSO, the BDAI2 film crystallizes too instantly during spinning, locking in random orientations.
- Antisolvent Timing: This is the single most critical variable. The antisolvent must be applied at the point of supersaturation—when the solvent has evaporated enough to approach precipitation but before spontaneous nucleation occurs.

Part 3: Detailed Protocol & Visualization

Phase 1: Precursor Engineering

Reagents:

- BDAI2: 1,4-Butanediammonium diiodide (>99.5%)
- FAI: Formamidinium iodide^[1]
- PbI2: Lead(II) iodide (Ultra-dry)
- Solvents: DMF (Anhydrous), DMSO (Anhydrous)

Stoichiometry Table: To target a nominal

quasi-2D phase (

):

Component	Molar Ratio	Concentration (M)	Function
PbI ₂	1.00	1.0 M	Inorganic Framework
FAI	0.80	0.8 M	A-site Cation
BDAI ₂	0.20	0.2 M	DJ Spacer / Passivator
DMF:DMSO	4:1 (v/v)	Solvent	Carrier Medium

Note: Stir at 60°C for 2 hours. Filter through 0.22 µm PTFE filter before use.

Phase 2: Spin Coating Dynamics (The Critical Step)

This process relies on a "Dynamic Antisolvent" quench.

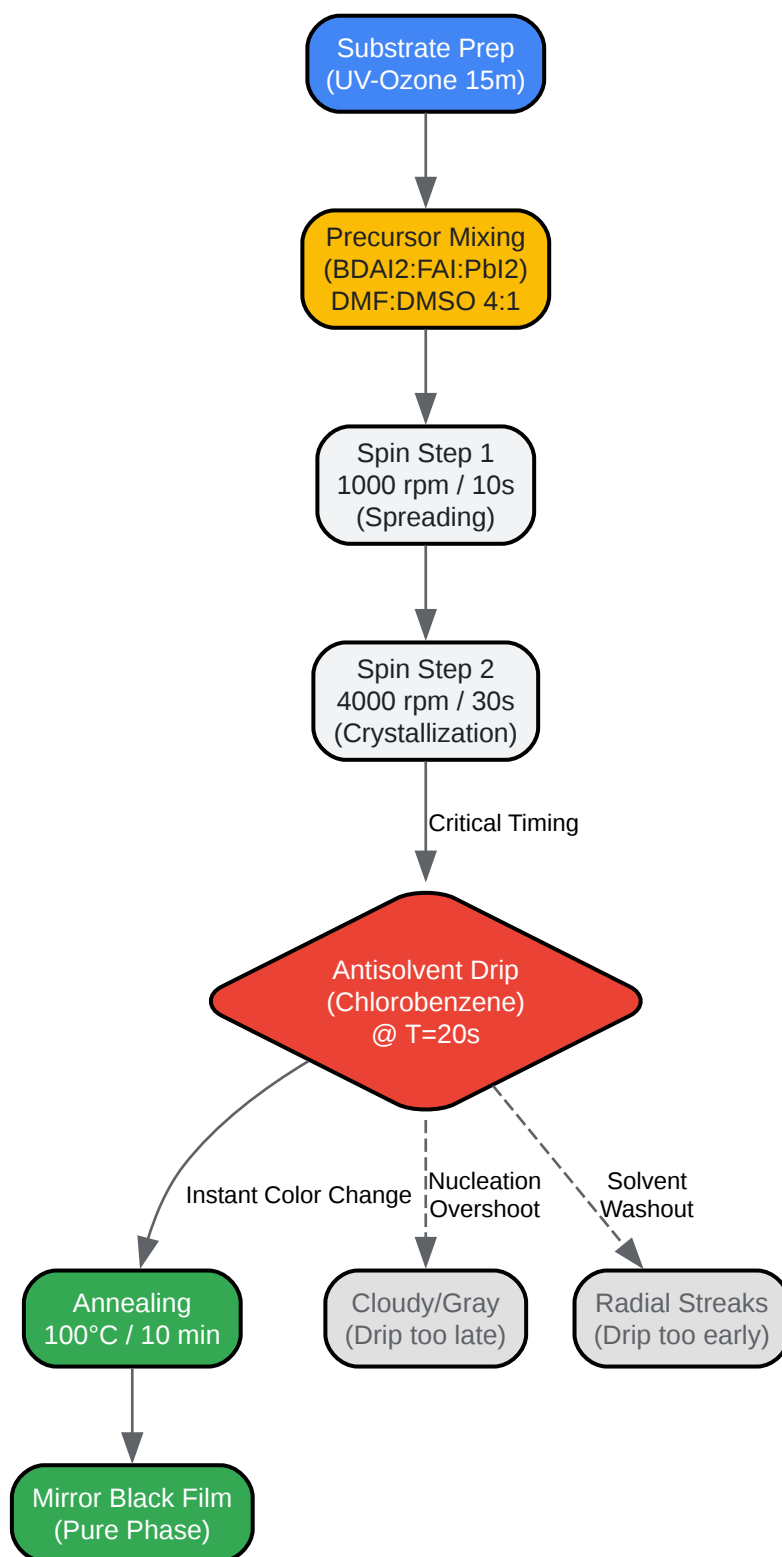
Step-by-Step Methodology:

- Substrate Activation:
 - Treat ITO/FTO substrates with UV-Ozone for 15 minutes immediately before coating.^[1]
 - Reasoning: BDAI₂ solutions are moderately viscous. High surface energy is required to prevent "islanding" or pinholes during the initial spread.
- Dispense:
 - Pipette 50 µL of precursor solution onto the center of the static substrate. Ensure no bubbles are present.
- Spin Cycle (Two-Step):
 - Step A (Spreading): 1000 rpm for 10 seconds (Acceleration: 200 rpm/s).
 - Step B (Thinning & Crystallization): 4000 rpm for 30 seconds (Acceleration: 2000 rpm/s).

- The Antisolvent Quench (The "Goldilocks" Zone):
 - Agent: Chlorobenzene (CB) or Ethyl Acetate (EA).
 - Volume: 150 μ L (dispensed rapidly in <0.5 s).
 - Timing: Dispense exactly 10 seconds before the end of Step B (i.e., at T=20s of the 30s step).
 - Visual Check: The film should turn from transparent yellow to a semi-transparent brown instantly upon dripping.[2] If it turns cloudy/gray, the dripping was too late (spontaneous nucleation occurred).
- Annealing:
 - Transfer immediately to a hotplate at 100°C for 10 minutes.
 - Mechanism:[2][3] This thermal drive removes residual DMSO and orients the 2D sheets vertically relative to the substrate, facilitating charge transport.

Phase 3: Visualization of Workflow

The following diagram illustrates the critical process flow and the decision matrix for troubleshooting.

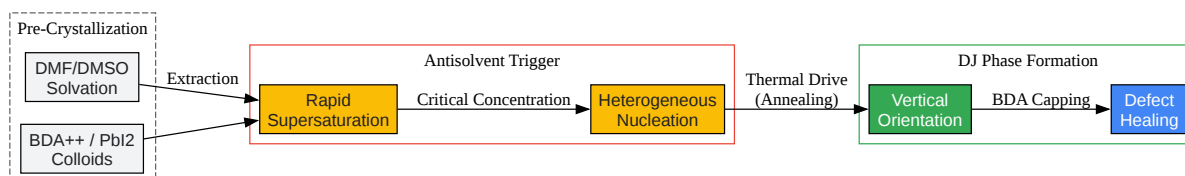


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Caption: Figure 1. Optimized spin-coating workflow for BDAI2 perovskites, highlighting the critical antisolvent window.

Phase 4: Mechanism of Vertical Orientation

Understanding why we optimize specific parameters is crucial for troubleshooting.



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Caption: Figure 2. Kinetic pathway of BDAI2-induced Dion-Jacobson phase formation and vertical orientation.

Part 4: Optimization Matrix & Troubleshooting

Do not rely on "standard" recipes blindly. Use this matrix to optimize for your specific glovebox conditions (Humidity/Temperature).

Observation	Diagnosis	Corrective Action
Film is cloudy/white	Pbl2 precipitation; Antisolvent dripped too late.	Drip 2-3 seconds earlier.
Film has radial streaks	Antisolvent washed away precursors; Drip too early.	Drip 2-3 seconds later.
Pinholes present	Poor wetting or bubbles.	Increase UV-Ozone time; filter solution; check substrate cleanliness.
Low PLQY (Dim PL)	High defect density.	Increase BDAI2 concentration slightly (e.g., +5%) to improve passivation.

Self-Validating Checkpoint

A successful BDAI2 film must exhibit:

- Specular Reflection: It should look like a black mirror.
- XRD Signature: Distinct peaks at low angles () corresponding to the (001) planes of the 2D phase, with high intensity relative to the 3D peak, indicating orientation.

References

- Interfacial Modification via a 1,4-Butanediamine-Based 2D Capping Layer for Perovskite Solar Cells. ACS Applied Materials & Interfaces. [[Link](#)][4]
- Butanediammonium Salt Additives for Increasing Functional and Operando Stability. Materials. [[Link](#)]
- Phase Engineering in Quasi-2D Ruddlesden-Popper Perovskites. Cell Reports Physical Science. [[Link](#)]
- Tailoring the Fabrication Method of Dion–Jacobson 2D Halide Perovskites. Advanced Functional Materials. [[Link](#)]

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